

Application Note: Biocompatibility Assessment of Medical Devices Containing Acetyl Tributyl Citrate (ATBC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetyl Tributyl Citrate

Cat. No.: B1666534

[Get Quote](#)

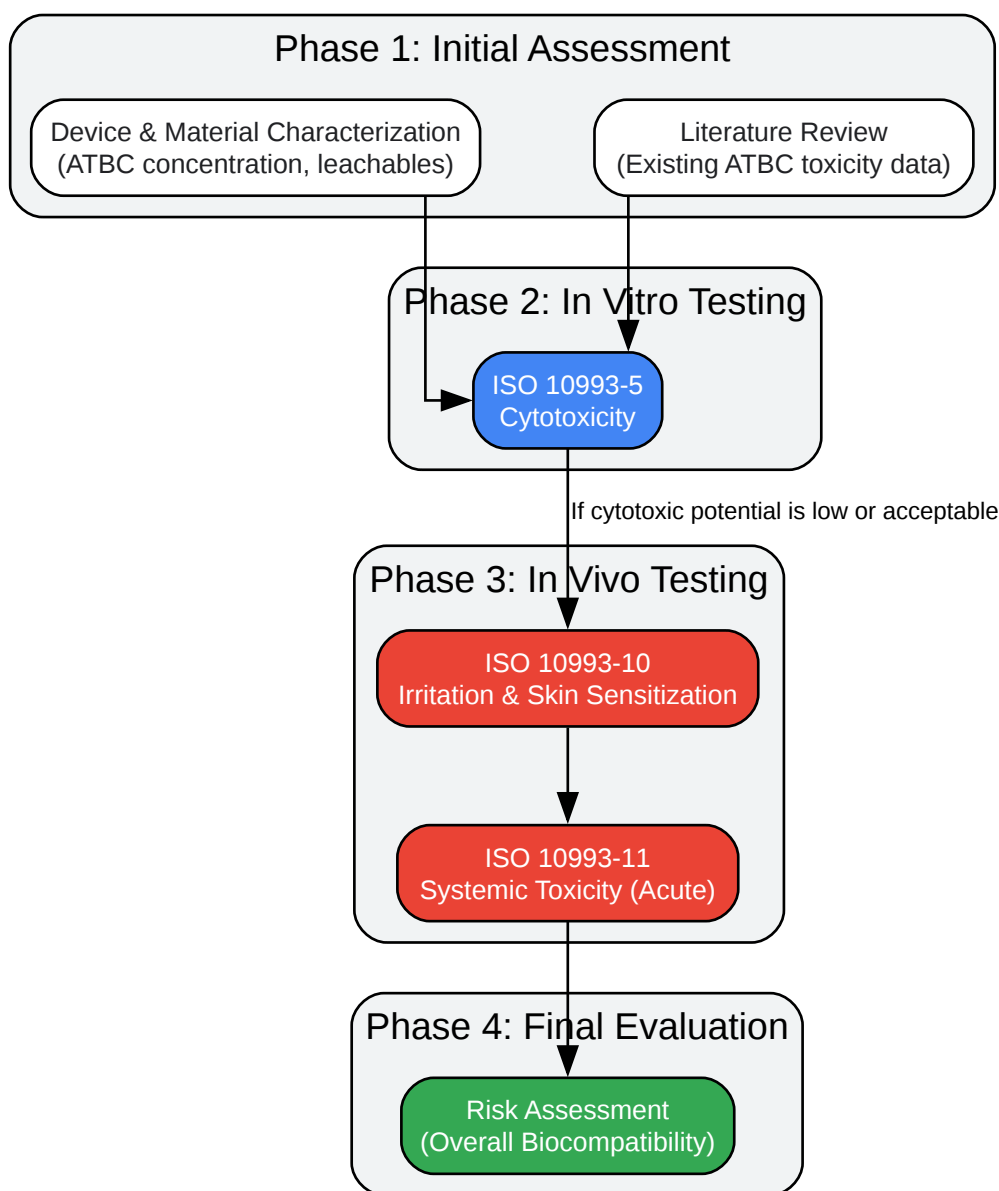
Introduction

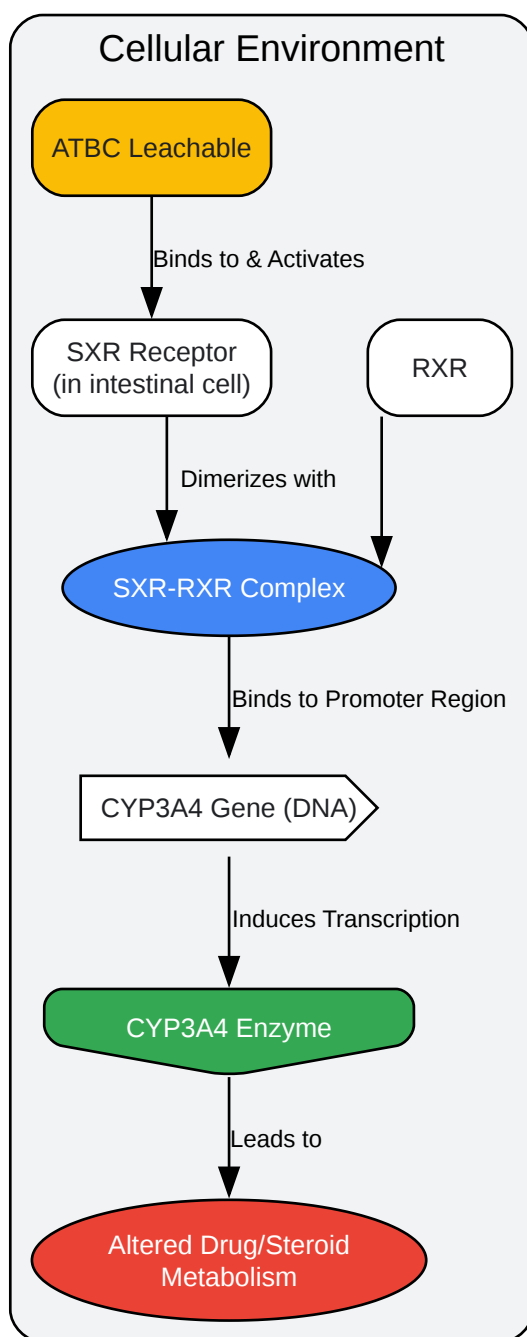
Acetyl Tributyl Citrate (ATBC) is an environmentally friendly plasticizer increasingly used as a substitute for phthalates in a variety of medical-grade polymers, such as polyvinyl chloride (PVC) and polyurethane.[1][2] Its function is to impart flexibility and durability to otherwise rigid materials. Given its direct or indirect contact with patients, medical devices containing ATBC must undergo rigorous biocompatibility testing to ensure patient safety. This involves a series of in vitro and in vivo tests designed to detect potential adverse biological reactions. The International Organization for Standardization (ISO) 10993 series of standards provides a framework for evaluating the biocompatibility of medical devices.[3]

This document outlines the key biocompatibility tests for ATBC-containing medical devices, providing detailed protocols and data interpretation guidelines in accordance with ISO 10993.

Biocompatibility Testing Workflow for ATBC-Containing Medical Devices

The biological evaluation of an ATBC-containing medical device should follow a structured approach, beginning with material characterization and proceeding through a series of tiered tests.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Analyzing the potential targets and mechanisms of liver damage induced by acetyl tributyl citrate plasticizer using network toxicology, molecular docking and in vitro experiments - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Evaluation of Biocompatibility of PLA/PHB/TPS Polymer Scaffolds with Different Additives of ATBC and OLA Plasticizers - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Biocompatibility Assessment of Medical Devices Containing Acetyl Tributyl Citrate (ATBC)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666534#biocompatibility-testing-of-atbc-containing-medical-devices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com